

A Comprehensive Technical Guide to the Thermochemical Properties of Racemic Menthol

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Compound of Interest

Compound Name: (+/-)-Menthol

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This technical guide provides a detailed overview of the thermochemical data for racemic menthol (DL-menthol). The information is compiled from peer-reviewed literature and is intended to be a valuable resource for researchers and professionals in the fields of chemistry, pharmaceuticals, and materials science. This document presents quantitative data in a structured format, details the experimental methodologies used for their determination, and includes visualizations to illustrate key processes and relationships.

Introduction to Racemic Menthol

Racemic menthol is an equimolar mixture of the (1R,2S,5R)-(-)-menthol and (1S,2R,5S)-(+)-menthol enantiomers. It is a crystalline solid at room temperature with a characteristic minty odor and cooling sensation.^{[1][2]} Understanding its thermochemical properties is crucial for a wide range of applications, including pharmaceutical formulations, food and beverage manufacturing, and cosmetics. Racemic menthol exhibits complex polymorphic behavior, meaning it can exist in different crystalline forms, each with unique physical properties.^[3]

Quantitative Thermochemical Data

The following tables summarize the key thermochemical properties of racemic menthol. The data has been extracted from various scientific sources and represents the most current and reliable information available.

Table 1: Physical and Molar Properties of Racemic Menthol

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O	[2]
Molar Mass	156.27 g/mol	[2]
CAS Number	89-78-1	[2]

Table 2: Phase Transition Data for Racemic Menthol Polymorphs

Polymorph	Melting Point (T _{fus})	Enthalpy of Fusion ($\Delta_{\text{fus}} H$)
α -form (stable)	306.95 K (33.80 °C)	18.5 \pm 0.2 kJ/mol
β -form	301.25 K (28.10 °C)	16.9 \pm 0.2 kJ/mol
PR1 (pseudo-racemate)	305.95 K (32.8 °C)	18.0 \pm 0.6 kJ/mol
PR2 (pseudo-racemate)	293.15 K (20.0 °C)	9.3 \pm 0.2 kJ/mol

Data for α and β forms from DSC measurements. Data for PR1 and PR2 from Flash DSC measurements.[4]

Table 3: Vapor Pressure Data for Racemic Menthol

Temperature (T)	Vapor Pressure (p)
274 K to 363 K	The vapor pressure can be described by the Antoine equation. Specific data points are available in the cited literature.

The temperature-dependent vapor pressure for DL-menthol is nearly the same as that for L-menthol.

Table 4: Heat Capacity of Racemic Menthol

Phase	Temperature Range	Heat Capacity (C_p)
Crystalline (solid)	5 K to 368 K	Varies with temperature. Detailed data tables are available in the cited literature.
Liquid	Above melting point	Varies with temperature. Detailed data tables are available in the cited literature.

Experimental Protocols

The determination of the thermochemical data presented above involves several key experimental techniques. The following sections provide detailed methodologies for these experiments.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting points and enthalpies of fusion of the different polymorphic forms of racemic menthol.

Methodology:

- **Sample Preparation:** A small, precisely weighed sample of racemic menthol (typically 1-5 mg) is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The cell is purged with an inert gas, such as nitrogen, to provide a stable and inert atmosphere.
- **Thermal Program:** The sample is subjected to a controlled temperature program. A typical program involves:
 - An initial isothermal period to ensure thermal equilibrium.
 - A heating ramp at a constant rate (e.g., 10 K/min) to a temperature above the final melting point.

- A cooling ramp at a controlled rate back to the initial temperature.
- Data Acquisition: The differential heat flow between the sample and the reference is measured as a function of temperature. Endothermic events, such as melting, appear as peaks on the DSC thermogram.
- Data Analysis: The onset temperature of the peak is taken as the melting point. The area under the peak is integrated to determine the enthalpy of fusion, which is then normalized by the sample mass.

Adiabatic Calorimetry

Objective: To obtain high-precision data on the heat capacity of racemic menthol over a wide temperature range.

Methodology:

- Sample Preparation: A larger, accurately weighed sample of racemic menthol is placed in a calorimeter vessel.
- Calorimeter Setup: The vessel is placed within an adiabatic shield in a high-vacuum cryostat. The temperature of the shield is controlled to match the temperature of the sample vessel, minimizing heat exchange with the surroundings.
- Measurement Procedure:
 - The sample is cooled to the starting temperature (e.g., 5 K).
 - A precisely known amount of electrical energy is supplied to the sample through a heater, causing a small increase in temperature.
 - The temperature of the sample is monitored with a high-precision thermometer until thermal equilibrium is reached.
- Data Analysis: The heat capacity (C_p) is calculated at the mean temperature of each energy input step using the following equation: $C_p = (\Delta Q / \Delta T) - C_{cal}$ where ΔQ is the amount of heat added, ΔT is the resulting temperature rise, and C_{cal} is the heat capacity of the empty calorimeter vessel (determined in separate calibration experiments). This process

is repeated in small temperature increments to map the heat capacity as a function of temperature.

Static Vapor Pressure Measurement

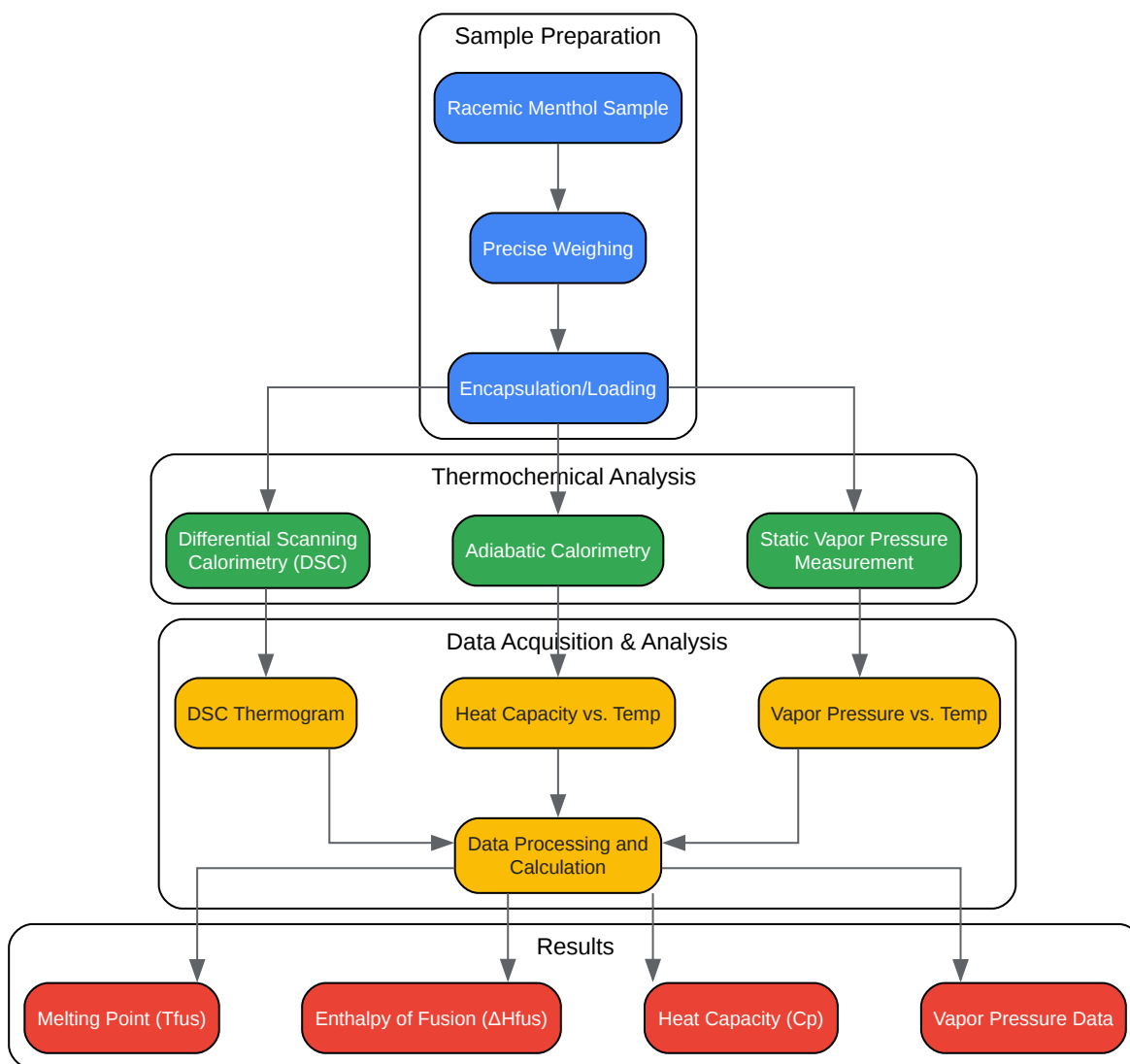
Objective: To determine the vapor pressure of racemic menthol as a function of temperature.

Methodology:

- **Apparatus:** A static apparatus consisting of a sample cell connected to a pressure transducer and a vacuum system is used. The entire apparatus is placed in a thermostatically controlled bath to maintain a constant and uniform temperature.
- **Sample Preparation:** A sample of racemic menthol is placed in the sample cell. The sample is thoroughly degassed to remove any volatile impurities by repeatedly freezing the sample, evacuating the headspace, and then thawing the sample.
- **Measurement Procedure:**
 - The sample cell is brought to the desired temperature in the thermostatic bath.
 - The system is allowed to reach thermodynamic equilibrium, at which point the pressure of the vapor in the headspace above the solid sample becomes constant.
 - The equilibrium vapor pressure is measured using the pressure transducer.
- **Data Collection:** Measurements are repeated at various temperatures to obtain the vapor pressure curve.

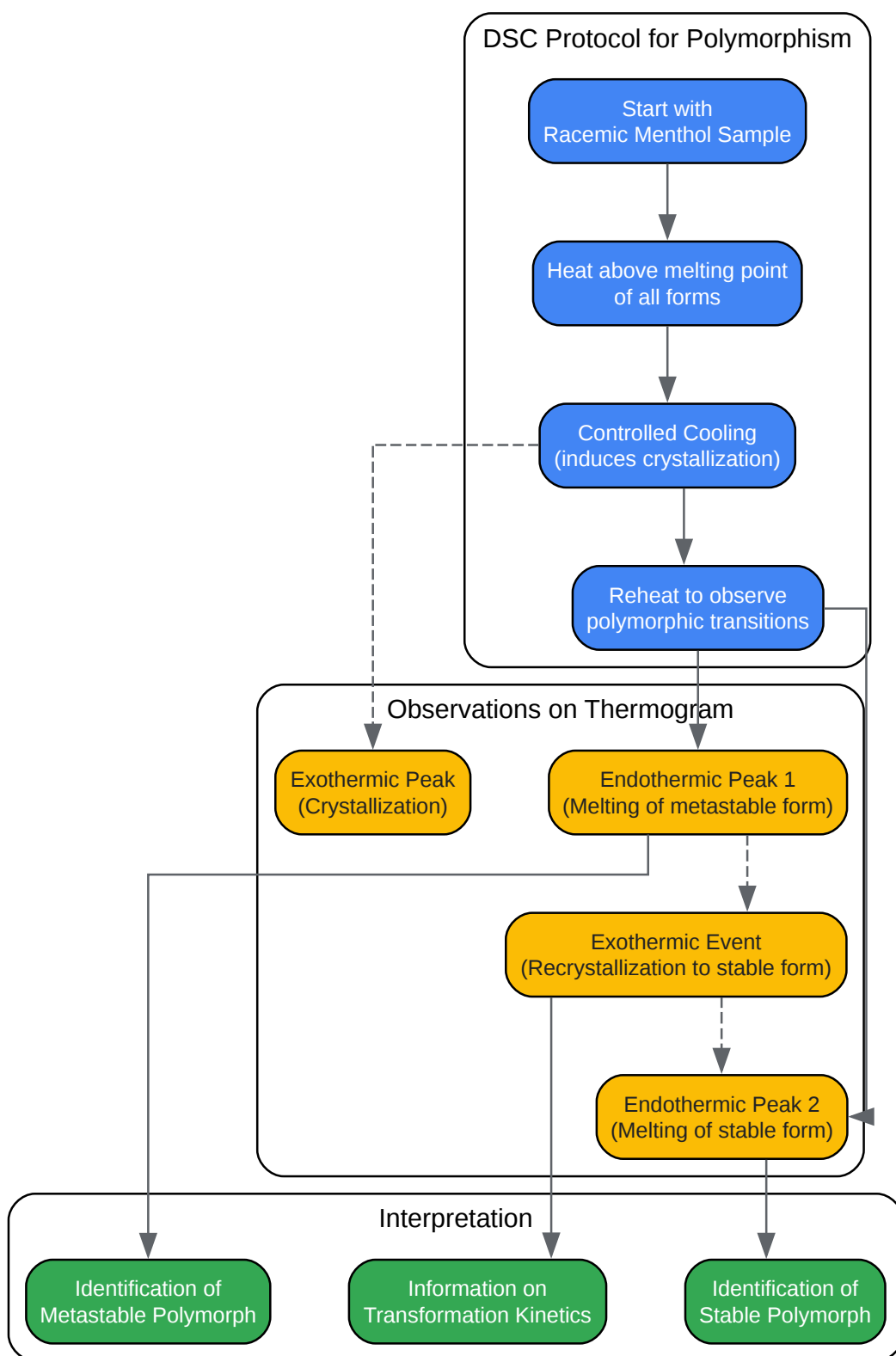
Visualizations

The following diagrams, generated using the DOT language for Graphviz, illustrate key experimental workflows and conceptual relationships relevant to the thermochemical analysis of racemic menthol.



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Caption: Experimental workflow for thermochemical characterization.



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Caption: DSC workflow for polymorphism investigation.

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